

# Comparative Analysis of the Wear Resistance of Variolink Veneer and Other Luting Composites

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## Compound of Interest

Compound Name: Variolink

Cat. No.: B1169904

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The selection of a luting composite with high wear resistance is critical for the long-term clinical success and marginal integrity of indirect restorations, particularly for aesthetic veneers where the cement line can be exposed to the oral environment. This guide provides a comparative overview of the wear resistance of **Variolink** Veneer and its successor, **Variolink** Esthetic LC, against other commercially available luting composites, supported by data from in-vitro experimental studies.

## Quantitative Wear Resistance Data

The wear resistance of dental composites is typically evaluated through in-vitro simulations that mimic the abrasive conditions in the oral cavity. Key parameters measured include volume loss (mm<sup>3</sup>) and wear depth (μm). The following tables summarize the quantitative data from various studies. It is important to note that direct comparisons between studies should be made with caution due to variations in testing methodologies.

Table 1: Three-Body Wear Resistance of **Variolink** Veneer and Competitors

This study utilized a three-body wear test to simulate the wear caused by food particles between opposing surfaces.

Luting Composite	Mean Wear (µm)	Standard Deviation (µm)
Variolink Veneer	23	± 3.5
Nexus 2	28	± 4.2
Calibra	32	± 4.8
RelyX Unicem	35	± 5.1

Table 2: Wear Resistance of **Variolink** Esthetic LC using the Alabama Wear Test

This study employed the Alabama wear testing machine, a well-established method for evaluating the wear of dental materials.

Luting Composite	Volume Loss (mm <sup>3</sup> )	Standard Deviation (mm <sup>3</sup> )	Mean Facet Depth (µm)	Standard Deviation (µm)	Maximum Facet Depth (µm)	Standard Deviation (µm)
Variolink Esthetic LC	0.085	± 0.015	72.3	± 6.8	155.4	± 21.2
G-Cem Veneer	0.027	± 0.003	56.1	± 7.1	100.4	± 26.5
Panavia V5 LC	0.119	± 0.030	81.5	± 7.7	216.0	± 27.3
RelyX Veneer Cement	0.068	± 0.012	65.8	± 5.9	138.7	± 18.9

Table 3: Abrasion and Attrition Wear of **Variolink** II

This study evaluated both abrasion (wear from a third body) and attrition (wear from direct contact) using a three-body wear simulator.

Luting Composite (Curing Mode)	Abrasion Wear (µm)	Standard Deviation (µm)	Attrition Wear (µm)	Standard Deviation (µm)
Variolink II (Dual-Cure)	14	± 8.6	32	± 6.8
Variolink II (Self-Cure)	23	± 10.7	39	± 15.9
RelyX ARC (Dual-Cure)	11	± 4.4	18	± 6.4
RelyX ARC (Self-Cure)	17	± 7.0	31	± 4.5

## Experimental Protocols

A comprehensive understanding of the methodologies used in these studies is essential for interpreting the wear resistance data accurately.

### Three-Body Wear Test (for Table 1)

- **Specimen Preparation:** Samples of each luting composite were prepared according to the manufacturer's instructions and stored in distilled water at 37°C for 24 hours. The surfaces were then polished to a standardized finish.
- **Wear Simulation:** The specimens were subjected to a three-body wear test in a chewing simulator. The test involved 400,000 cycles under a specified load. A slurry of polymethyl methacrylate (PMMA) beads in water was used as the third-body abrasive medium to simulate a food bolus.
- **Wear Measurement:** After the wear simulation, replicas of the worn surfaces were made using a polyvinyl siloxane impression material. The vertical substance loss (wear depth) was then measured using a 3D laser profilometer.

### Alabama Wear Test (for Table 2)

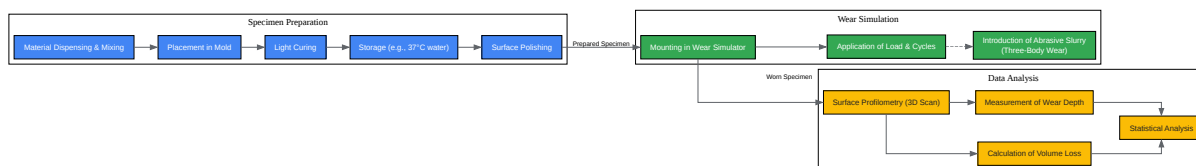
- **Specimen Preparation:** Specimens of each luting cement were fabricated and stored in water at 37°C for 24 hours. The surfaces were polished to a 1200-grit finish.
- **Wear Simulation:** An Alabama wear-testing machine was used to perform the wear test. This device subjects the specimen to a sliding contact with a stainless-steel antagonist under a defined load for a set number of cycles (e.g., 400,000 cycles). A slurry of PMMA beads is used as the abrasive medium.
- **Wear Measurement:** The volume loss and the mean and maximum facet depth of the worn surfaces were quantified using a non-contact 3D optical profilometer.

#### Three-Body Wear Test for Abrasion and Attrition (for Table 3)

- **Specimen Preparation:** Ceramic fragments were cemented between bovine incisor halves using the luting cements. The specimens were stored in water before testing.
- **Wear Simulation:** An Oregon Health Sciences University (OHSU) oral wear simulator was used to perform a three-body wear test for 100,000 cycles. The test distinguished between abrasion (20 N load) and attrition (90 N load) wear.
- **Wear Measurement:** Epoxy replicas of the worn specimens were observed, and wear was quantified.

## Visualization of Experimental Workflow

The following diagram illustrates a typical experimental workflow for an in-vitro wear resistance study of luting composites.



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Experimental workflow for in-vitro wear resistance testing.

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